

C.I. Direct Red 84 molecular formula and weight

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Compound of Interest

Compound Name: C.I. Direct Red 84

Cat. No.: B15557289

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C.I. Direct Red 84: A Technical Overview

For Researchers, Scientists, and Professionals in Chemical and Materials Science

This document provides a concise technical summary of **C.I. Direct Red 84**, a multi-azo class dye. The information is intended to support research and development activities requiring precise chemical and physical data.

Core Chemical Data

The fundamental molecular properties of **C.I. Direct Red 84** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and material characterization.

Property	Value
Chemical Name	C.I. Direct Red 84
C.I. Number	35760
CAS Registry Number	6409-83-2
Molecular Formula	$\text{C}_{45}\text{H}_{28}\text{N}_{10}\text{Na}_4\text{O}_{13}\text{S}_4$ ^{[1][2]}
Molecular Weight	1136.99 g/mol ^[1]
Molecular Structure Class	Multi-azo ^[1]

Logical Relationship: Molecular Formula to Molecular Weight

The molecular weight of a compound is derived directly from its molecular formula and the atomic weights of its constituent elements. The following diagram illustrates this fundamental relationship for **C.I. Direct Red 84**.

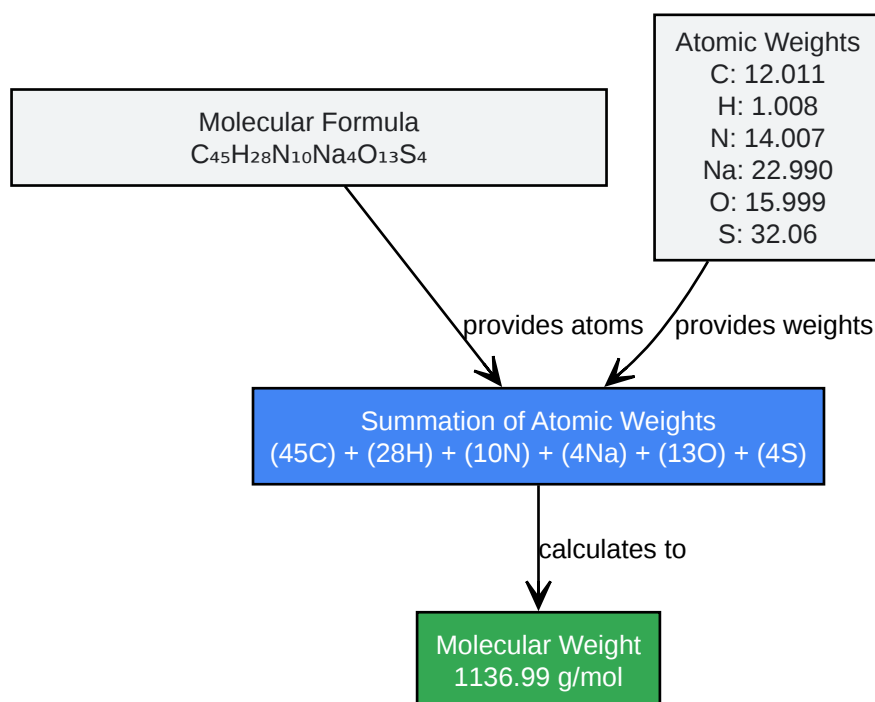


Figure 1: Derivation of Molecular Weight from Molecular Formula

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Caption: Relationship between molecular formula and molecular weight.

Generalized Experimental Workflow for Dye Analysis

While specific experimental protocols for **C.I. Direct Red 84** are proprietary or application-dependent, a general workflow for the analysis of a similar chemical dye is presented below. This workflow outlines the typical stages from sample preparation to data analysis and interpretation.

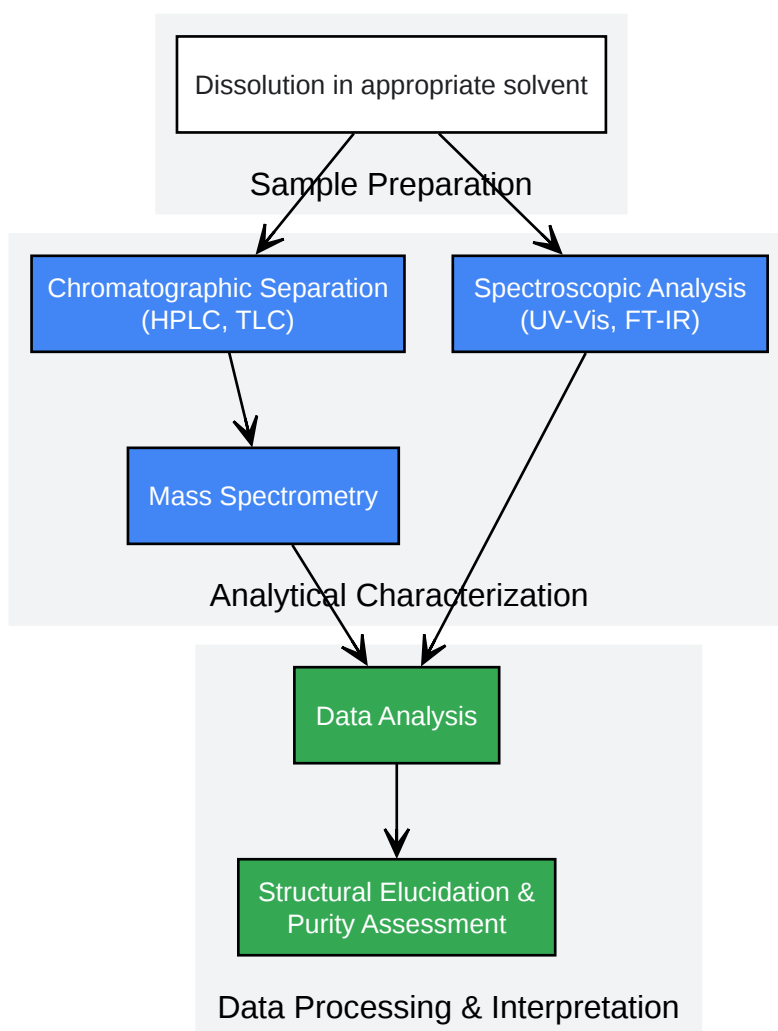


Figure 2: Generalized Workflow for Chemical Dye Analysis

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Caption: A typical workflow for the analysis of a chemical dye.

Manufacturing and Application Notes

C.I. Direct Red 84 is synthesized through a multi-step process involving diazotization and coupling reactions. The manufacturing methods begin with the diazotization of 4-aminobenzenesulfonic acid, which is then coupled with 5-aminonaphthalene-2-sulfonic acid.[1] This intermediate product undergoes further diazotization and coupling with (phenylamino)methanesulfonic acid, followed by hydrolysis and phosgenation.[1]

The primary application of **C.I. Direct Red 84** is as a dyeing agent, particularly for cotton fabrics, producing a dark red with a yellow light cast.[1][3]

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